

Investigating the Neurological Effects of VU041 in Insects: A Technical Guide

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Compound of Interest

Compound Name: VU041

Cat. No.: B1684059

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Audience: Researchers, scientists, and drug development professionals.

Executive Summary

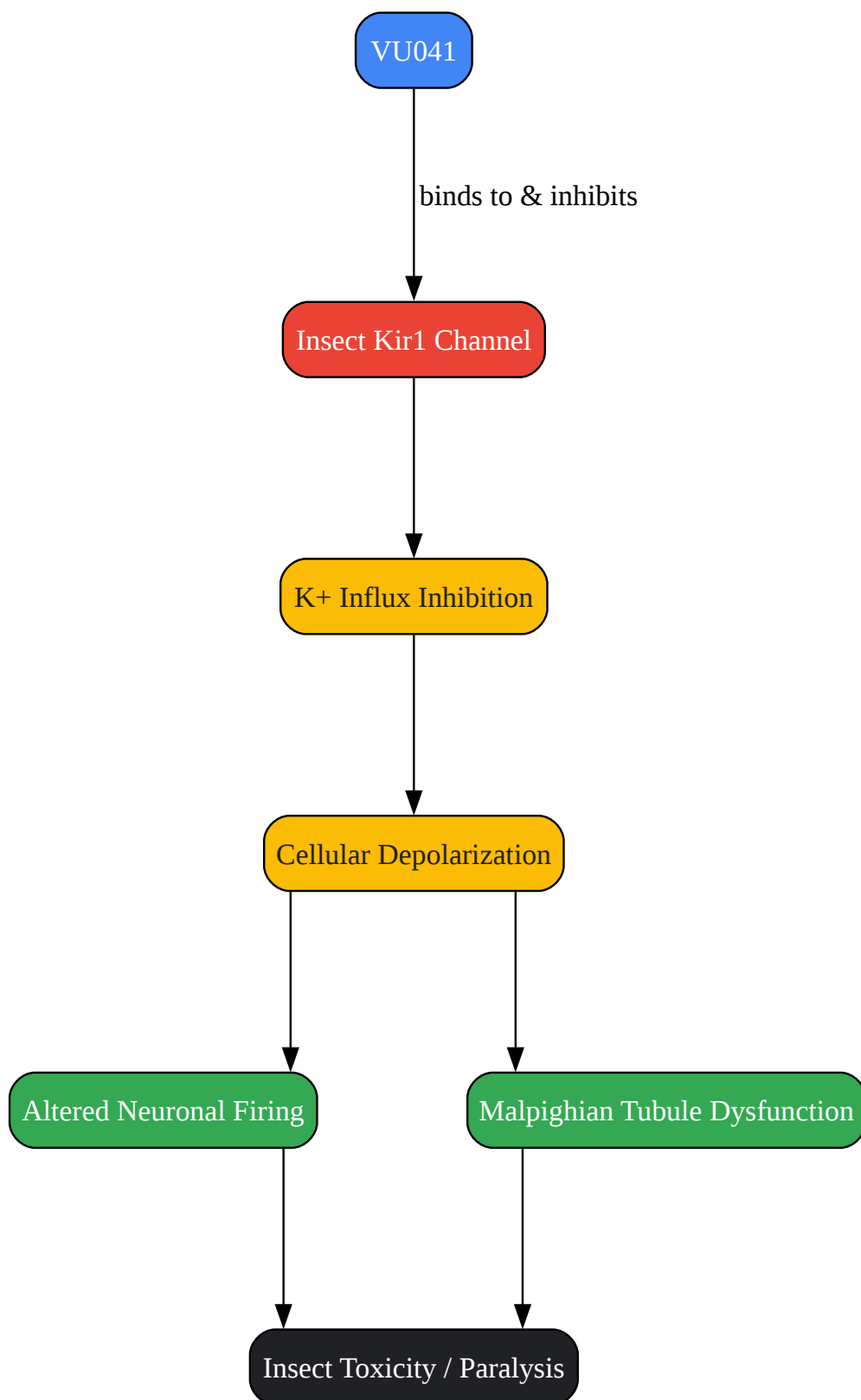
This technical guide provides a comprehensive overview of the neurological and physiological effects of **VU041**, a small-molecule inhibitor of inwardly rectifying potassium (Kir) channels in insects. **VU041** has emerged as a promising tool for studying the function of these channels and as a potential scaffold for the development of novel insecticides. This document details the mechanism of action of **VU041**, its impact on various insect species, and provides detailed experimental protocols for its study. All quantitative data are summarized in structured tables, and key pathways and workflows are visualized using diagrams in the DOT language.

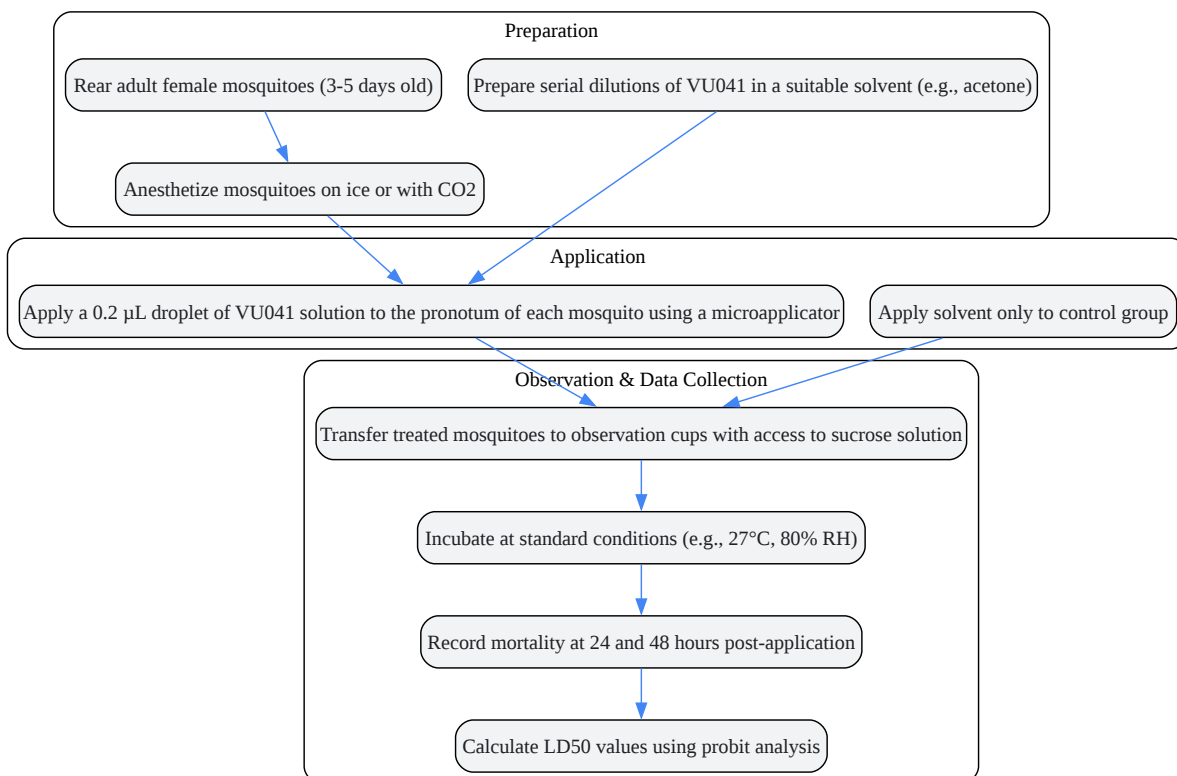
Mechanism of Action of VU041

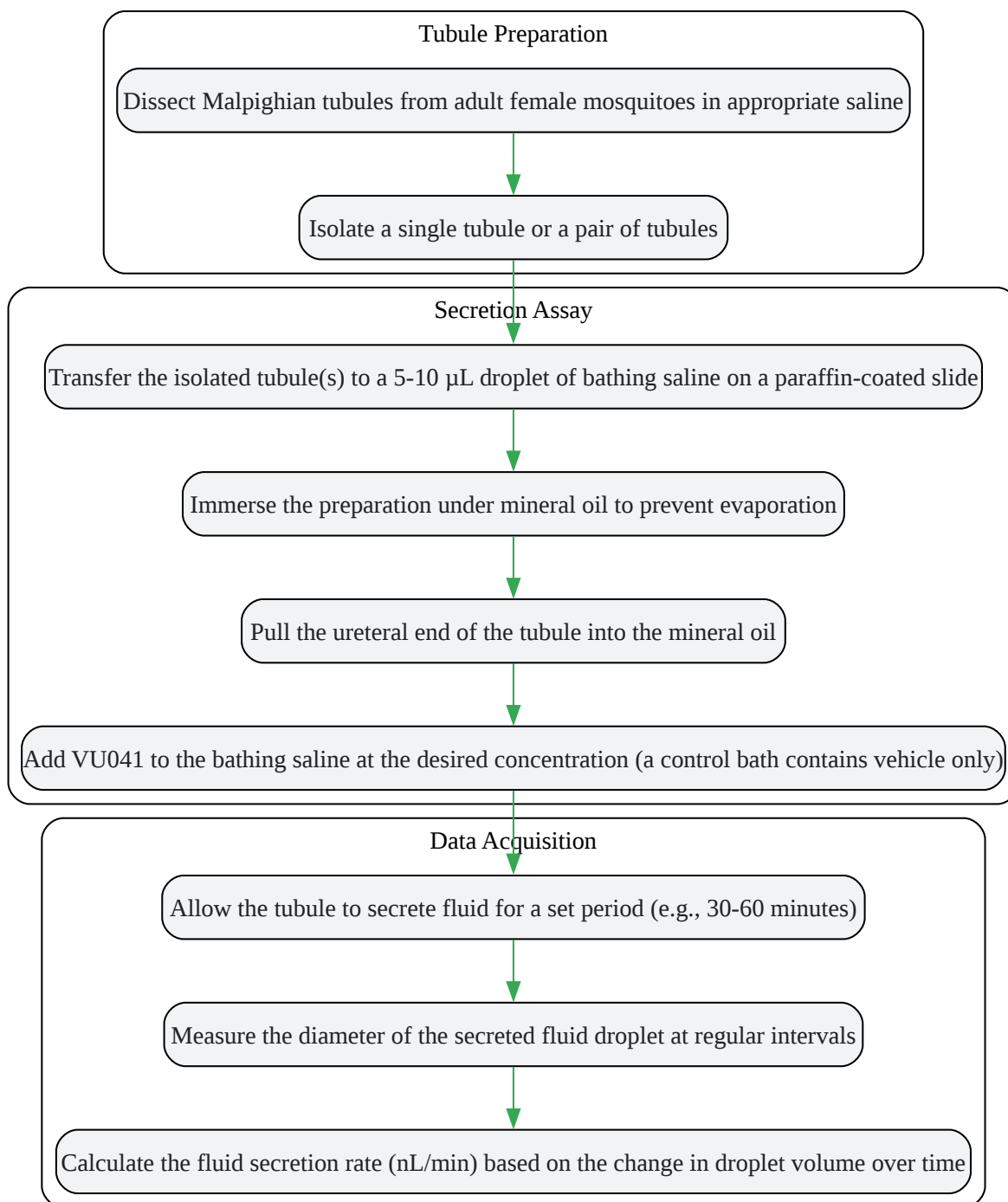
VU041 functions as a potent inhibitor of insect Kir channels, with a particular selectivity for the Kir1 subtype.^{[1][2]} Inwardly rectifying potassium channels are crucial for maintaining cellular membrane potential and for potassium homeostasis in various tissues, including the nervous system and excretory organs.^[3] By blocking the inward flow of K⁺ ions, **VU041** disrupts these fundamental physiological processes. The primary molecular target of **VU041** in insects is the Kir1 channel, which is highly expressed in tissues such as the Malpighian tubules and the nervous system.^{[1][4]}

Signaling Pathway of VU041 Action

The inhibitory action of **VU041** on Kir channels initiates a cascade of downstream effects that ultimately lead to physiological disruption and toxicity in insects. The pathway can be summarized as the blockage of K⁺ influx, leading to cellular depolarization, which in turn affects neuronal signaling and ion balance in excretory tissues.







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